

Ro 90-7501: Technical Profile

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Compound Focus: Ro 90-7501

CAS No.: 293762-45-5

Cat. No.: S541726

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Ro 90-7501 is a multifunctional small molecule with several documented biological activities, primarily serving as a research tool in oncology, virology, and neuroscience.

Property	Details
CAS Number	293762-45-5 [1] [2] [3]
Molecular Formula	C ₂₀ H ₁₆ N ₆ [1] [2] [3]
Molecular Weight	340.38 - 340.39 g/mol [1] [2] [3]

| **Primary Targets & Activities** | • Inhibits amyloid- β 42 (A β 42) fibril assembly (EC₅₀ = 2 μ M) [1] [2] [4] • Inhibits ATM phosphorylation & DNA repair [1] [2] [3] • Agonist of RIG-I-like receptors (RLR) [1] • Enhances TLR3/RLR-induced IFN- β expression [2] [4] • Inhibits Protein Phosphatase 5 (PP5) [2] [3] [4] • Radiosensitizer for cervical cancer cells [1] [2] [3] |

Solubility & Stock Preparation

The solubility of **Ro 90-7501** has been characterized primarily in DMSO, with several formulations described for *in vivo* studies.

Solvent	Solubility	Notes & Protocol References
DMSO	30 - 41.67 mg/mL (approx. 88.14 - 122.42 mM) [1] [3] [5]	For a 10 mM stock solution, dissolve 3.4 mg in 1 mL of DMSO [1] [2].
In Vivo Formulation 1	2.08 mg/mL (suspension) [1] [2]	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline. Add co-solvents sequentially with sonication [1] [2].
In Vivo Formulation 2	≥ 2.08 mg/mL (clear solution) [1] [2]	10% DMSO + 90% (20% SBE-β-CD in Saline). Add co-solvents sequentially [1] [2].

Key Experimental Protocols

The following summarizes methodologies from cited research to guide your experimental design.

In Vitro Radiosensitization & Apoptosis Assay (Cervical Cancer Cells)

- **Cell Lines:** HeLa and ME-180 cells [1] [2] [3].
- **Treatment:** Cells are treated with **Ro 90-7501** and then irradiated [1] [2].
- **Outcome Measures:**
 - **Apoptosis:** Measured via flow cytometry (e.g., Annexin V staining) [1] [2].
 - **Cell Cycle:** Analyzed by flow cytometry for DNA content to assess cycle arrest [1] [2].
 - **Protein Phosphorylation:** Assessed by Western Blotting to detect inhibition of phosphorylation in ATM and its downstream targets (H2AX, Chk1, Chk2) after irradiation [1] [2] [3].

Antiviral Response & IFN-β Promoter Activation Assay

- **Method:** Utilizes a promoter-reporter gene assay (e.g., luciferase) under the control of the IFN-β promoter [1] [2].
- **Treatment:** Cells are co-treated with **Ro 90-7501** and poly I:C (a TLR3/RLR ligand) [1] [2].
- **Outcome Measures:**
 - **IFN-β Promotion:** **Ro 90-7501** significantly enhances poly I:C-induced IFN-β promoter activation [1] [2].

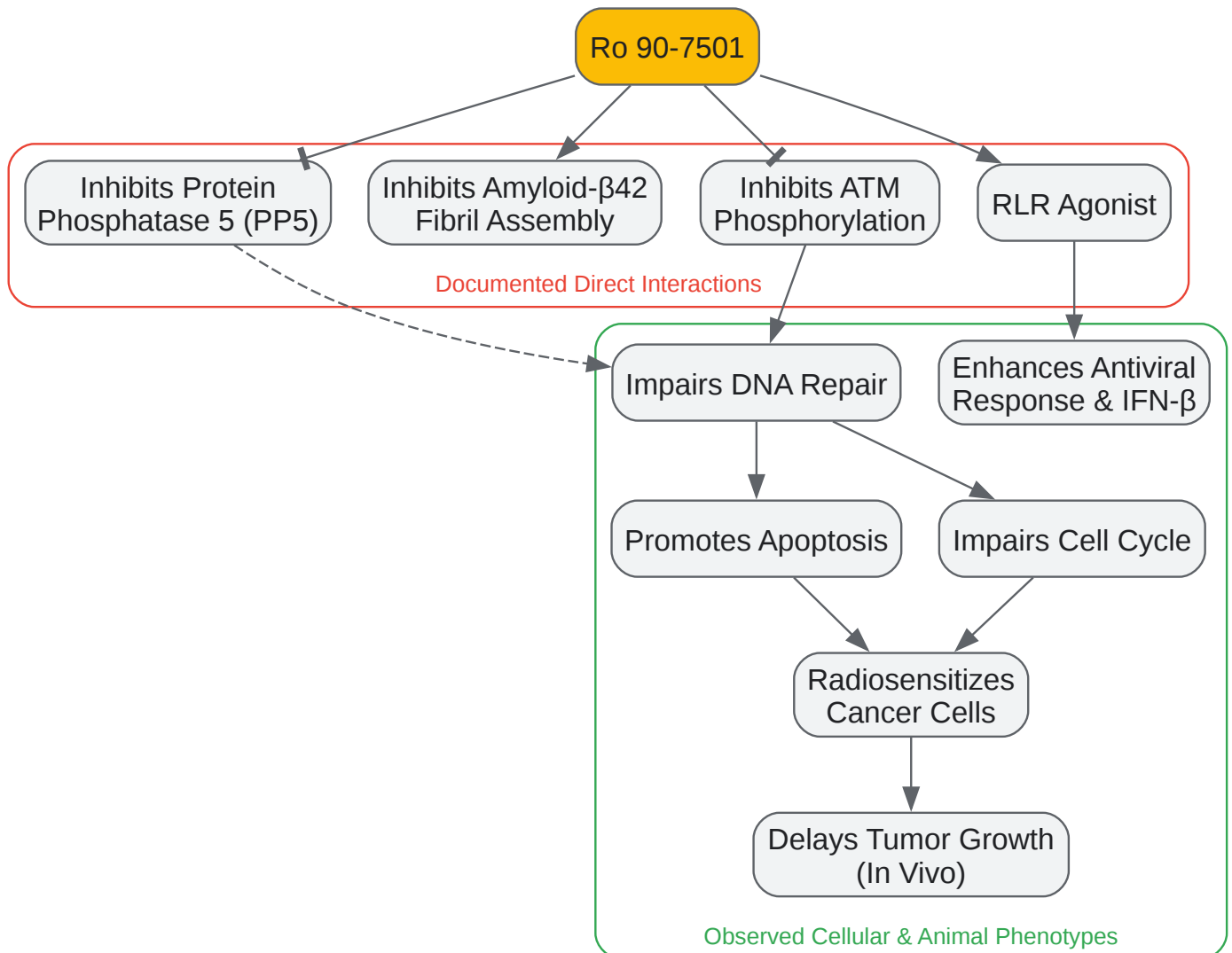
- **NF-κB Inhibition:** The compound dose-dependently inhibits NF-κB activation under the same conditions [1] [2].
- **Antiviral Activity:** Treatment enhances the antiviral effects of poly I:C in a viral challenge model [1] [2].

In Vivo Tumor Growth Delay Study (Mouse Xenograft)

- **Animal Model:** Female BALB/c nude mice (8 weeks old) inoculated with HeLa cells [1] [2] [3].
- **Dosage & Route:** 5 µg/g of **Ro 90-7501**, administered via intraperitoneal injection daily [1] [2] [3].
- **Treatment Duration:** 21 days [1] [2] [3].
- **Combination:** The study is designed to test **Ro 90-7501** in combination with irradiation [1] [2].
- **Primary Outcome:** Significant delay in tumor growth and reduction in tumor volume in the combination group compared to irradiation alone [1] [2] [3].

Documented Mechanisms & Logical Workflow

The diagram below summarizes the documented mechanisms of action of **Ro 90-7501** and the logical flow of experiments investigating its effects.



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Research Applications & Considerations

- **Novel Adjunctive Strategy:** Recent research highlights a promising application of **Ro 90-7501** in combating antimicrobial resistance. It was identified in a high-throughput screen as a potent **antiplasmid agent** that can disrupt the maintenance of resistance-conferring plasmids in *E. coli*, potentially restoring the efficacy of existing antibiotics [6].
- **Key Consideration:** Please note that all suppliers explicitly state that **Ro 90-7501** is for **research use only and not for human use** [1] [2] [5].

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References

1. - RO | RLR agonist | promoter of IFN- β | CAS#... | InvivoChem 90 7501 [invivochem.com]
2. Ro 90-7501 | Amyloid β 42 Inhibitor [medchemexpress.com]
3. - Ro | ATM/ATR | Gamma-secretase | Phosphatase | TargetMol 90 7501 [targetmol.com]
4. Ro 90-7501 | Mechanism | Concentration [selleckchem.com]
5. Ro 90-7501 (Ro 907501) | CAS 293762-45-5 [abmole.com]
6. Development of CGS-15943 Adjunctives for the Disruption ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Ro 90-7501: Technical Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541726#ro-90-7501-solubility-dmsol>]

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